

Proper Disposal of n-Octylcyclohexane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *n*-Octylcyclohexane

Cat. No.: B162980

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Ensuring the safe and environmentally responsible disposal of **n-Octylcyclohexane** is paramount in any research setting. This document provides essential procedural guidance for laboratory personnel, aligning with best practices for chemical waste management.

n-Octylcyclohexane is a combustible liquid that can cause skin, eye, and respiratory irritation. [1][2] While specific regulations may vary by jurisdiction, it is imperative to treat this chemical as hazardous waste. Disposal procedures should be consistent with those for flammable organic solvents with similar hazard profiles. The following step-by-step instructions are designed to ensure the safe handling and disposal of **n-Octylcyclohexane** waste in a laboratory environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including chemical-resistant gloves, safety goggles, and a lab coat. All handling of **n-Octylcyclohexane** should be performed in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all **n-Octylcyclohexane** waste, including residues and contaminated materials, in a designated and clearly labeled waste container.

- The container must be made of a material compatible with organic solvents and have a secure, tight-fitting lid to prevent the release of vapors.
- Do not mix **n-Octylcyclohexane** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible wastes can lead to dangerous chemical reactions.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**n-Octylcyclohexane**," and any other identifiers required by your institution and local regulations. The label should also indicate the associated hazards (e.g., "Combustible," "Irritant").
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area away from sources of ignition such as heat, sparks, and open flames.
 - Ensure the storage area is secure and accessible only to authorized personnel.
- Arrange for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the **n-Octylcyclohexane** waste.
 - Provide the EHS or contractor with a complete and accurate description of the waste.
 - Never dispose of **n-Octylcyclohexane** down the drain or in regular trash.^[3] Its properties suggest it can be harmful to aquatic life.

Quantitative Data for **n-Octylcyclohexane**

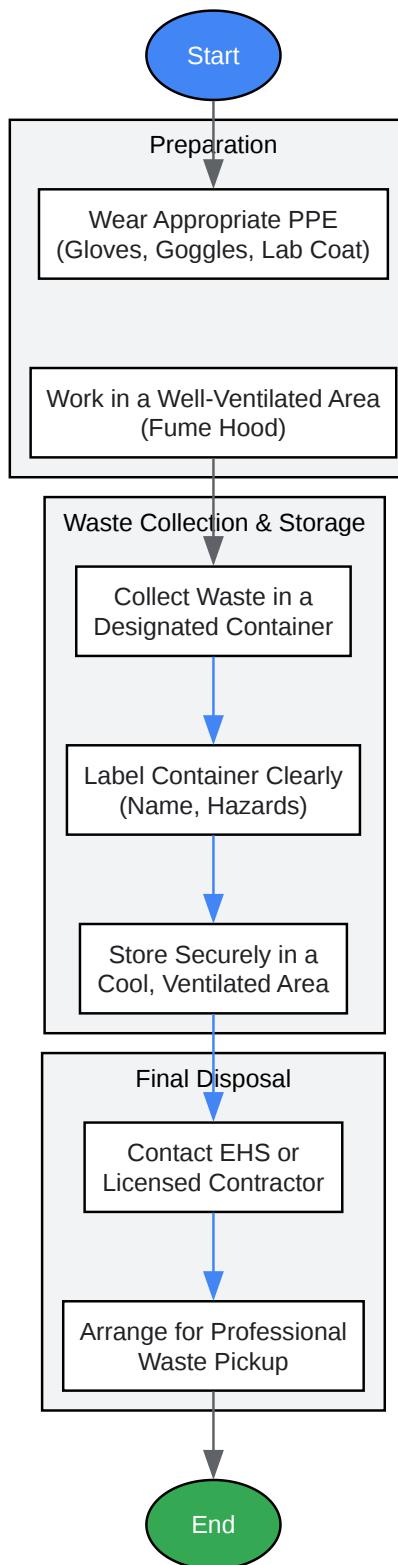
The following table summarizes key quantitative data for **n-Octylcyclohexane**, providing a quick reference for safety and handling.

Property	Value
Molecular Formula	C14H28[4][5]
Molecular Weight	196.37 g/mol [4][5]
CAS Number	1795-15-9[4][5]
Appearance	Clear, colorless liquid[2][4]
Boiling Point	264 °C (507.2 °F)[2][4]
Melting Point	-19.69 °C (-3.44 °F)[2][4][6]
Density	0.81 g/cm³[2][4]
Flash Point	105.4 °C (221.7 °F)[6]
Vapor Pressure	0.0158 mmHg at 25 °C[6]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **n-Octylcyclohexane**.

n-Octylcyclohexane Disposal Workflow

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Caption: Logical workflow for the safe disposal of **n-Octylcyclohexane**.

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